

# Isopropyl 5-(diphenylphosphoryl)pentanoate molecular weight and formula

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## Compound of Interest

Compound Name: Isopropyl 5-  
(diphenylphosphoryl)pentanoate

Cat. No.: B1141997

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## Technical Data Sheet: Isopropyl 5-(diphenylphosphoryl)pentanoate

This document provides the core chemical identification parameters for **Isopropyl 5-(diphenylphosphoryl)pentanoate**, a compound relevant in pharmaceutical analysis, particularly as a potential impurity in commercial preparations of latanoprost<sup>[1]</sup>.

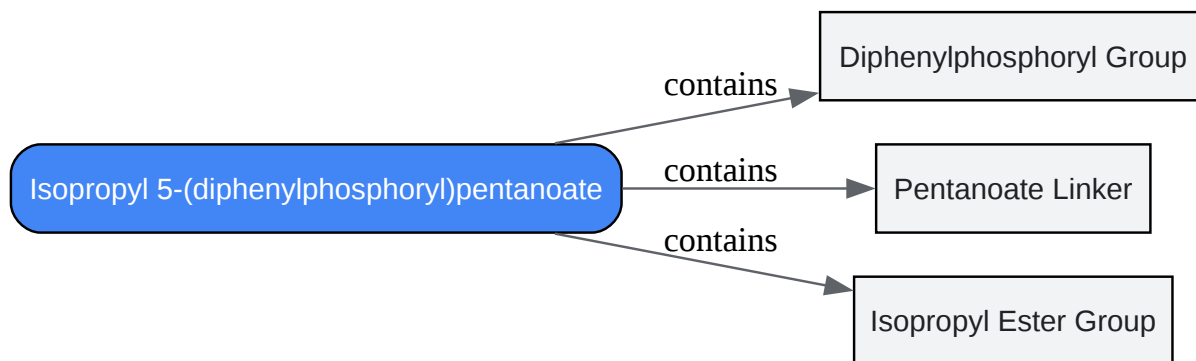
## Chemical Identity and Properties

The fundamental molecular properties of **Isopropyl 5-(diphenylphosphoryl)pentanoate** have been computationally determined and are summarized below. These identifiers are essential for unambiguous tracking in research and quality control settings.

Parameter	Value	Reference
Molecular Formula	C <sub>20</sub> H <sub>25</sub> O <sub>3</sub> P	<sup>[1]</sup> <sup>[2]</sup> <sup>[3]</sup> <sup>[4]</sup> <sup>[5]</sup>
Molecular Weight	344.4 g/mol	<sup>[1]</sup> <sup>[2]</sup> <sup>[5]</sup>
Alternate Molecular Weight	344.38 g/mol	<sup>[3]</sup> <sup>[4]</sup> <sup>[6]</sup>
CAS Number	2088449-88-9	<sup>[1]</sup> <sup>[2]</sup> <sup>[3]</sup> <sup>[5]</sup>

## Structural Composition

The structure of **Isopropyl 5-(diphenylphosphoryl)pentanoate** is defined by three primary functional groups: a diphenylphosphoryl moiety, a pentanoate backbone, and an isopropyl ester group[5]. The logical relationship between these components is illustrated in the following diagram.



Logical Structure of Isopropyl 5-(diphenylphosphoryl)pentanoate

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Diagram of the molecule's functional components.

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## References

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